

Application Notes and Protocols for Determining 14,15-Leukotriene D4 Activity

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Compound of Interest

Compound Name: 14,15-Leukotriene D4

Cat. No.: B583321

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Introduction

14,15-Leukotriene D4 (14,15-LTD4), also known as eoxin D4 (EXD4), is a lipid mediator derived from the 15-lipoxygenase (15-LO) pathway of arachidonic acid metabolism.^[1] Primarily produced by eosinophils, mast cells, and in nasal polyps, 14,15-LTD4 is implicated as a pro-inflammatory mediator.^[1] Notably, it has been shown to increase vascular permeability, a key event in inflammation, with a potency comparable to that of its well-characterized isomer, leukotriene D4 (LTD4).^[1] Understanding the cellular activity of 14,15-LTD4 is crucial for elucidating its role in inflammatory diseases and for the development of novel therapeutics.

These application notes provide detailed protocols for cellular assays to characterize the activity of 14,15-LTD4, focusing on receptor binding and calcium mobilization assays.

Data Presentation

Disclaimer: Specific quantitative data for **14,15-Leukotriene D4** (e.g., EC₅₀, Kd, Bmax) are not widely available in peer-reviewed literature. The following tables present representative data for the structurally similar and well-studied isomer, Leukotriene D4 (LTD4), to serve as a reference for expected assay performance and data structure. Researchers should determine these values experimentally for 14,15-LTD4.

Table 1: Representative Receptor Binding Affinity of Leukotriene D4 (LTD4)

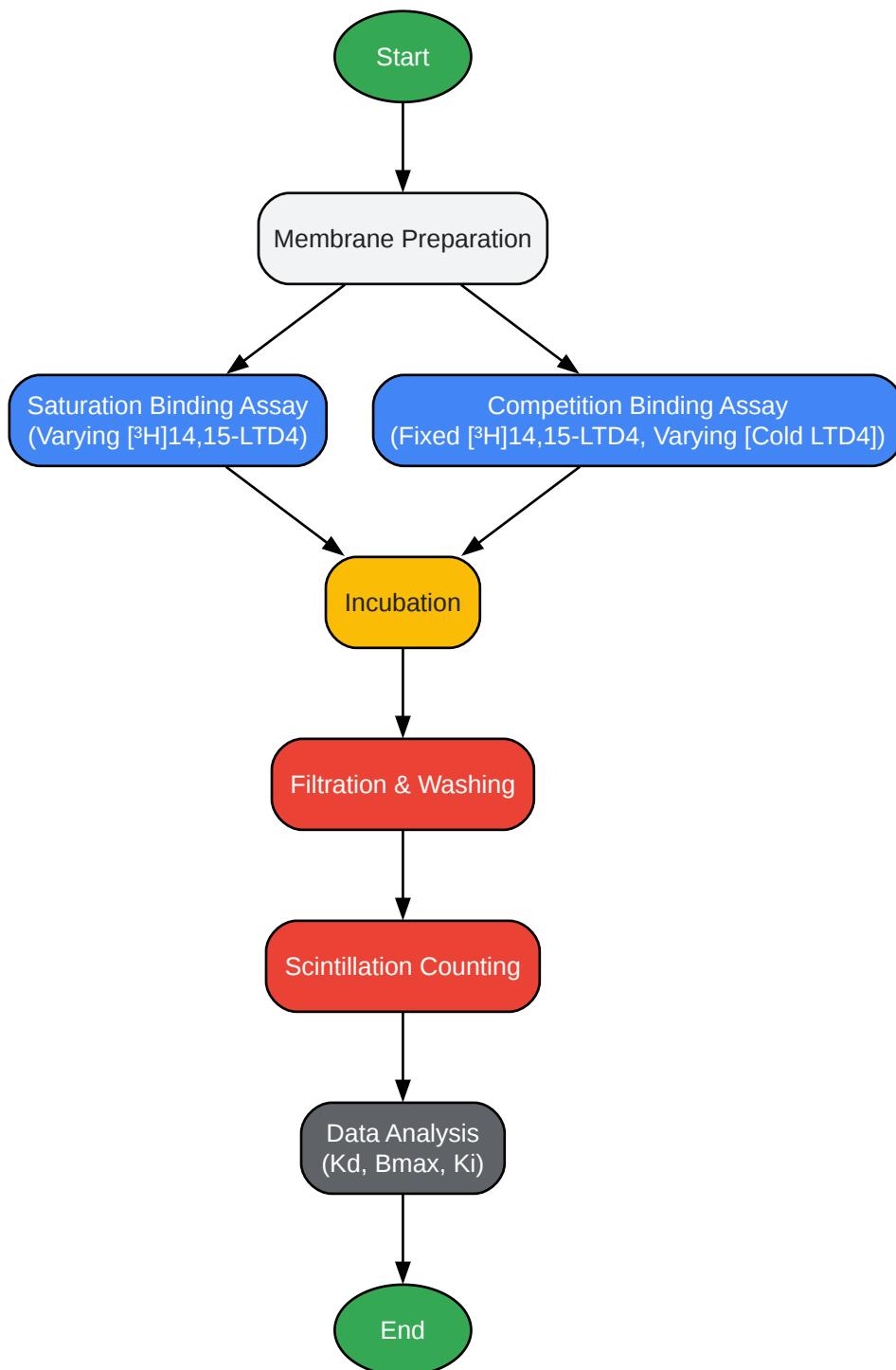
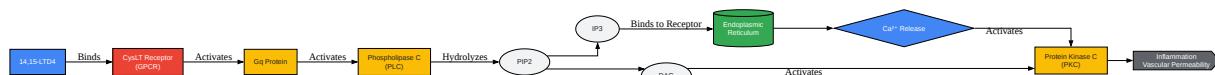
Cell/Tissue Type	Receptor	Radioligand	Kd (nM)	Bmax (fmol/mg protein)	Reference
THP-1 cell membranes	CysLT1	[³ H]LTD ₄	0.47	Not Reported (4000 sites/cell)	[2]
Guinea pig lung membranes	CysLT1	[³ H]LTD ₄	1.8 ± 0.9	2100 ± 375	[3]
Hyperreactive rat lung	CysLT1	[³ H]LTD ₄	0.12	42	

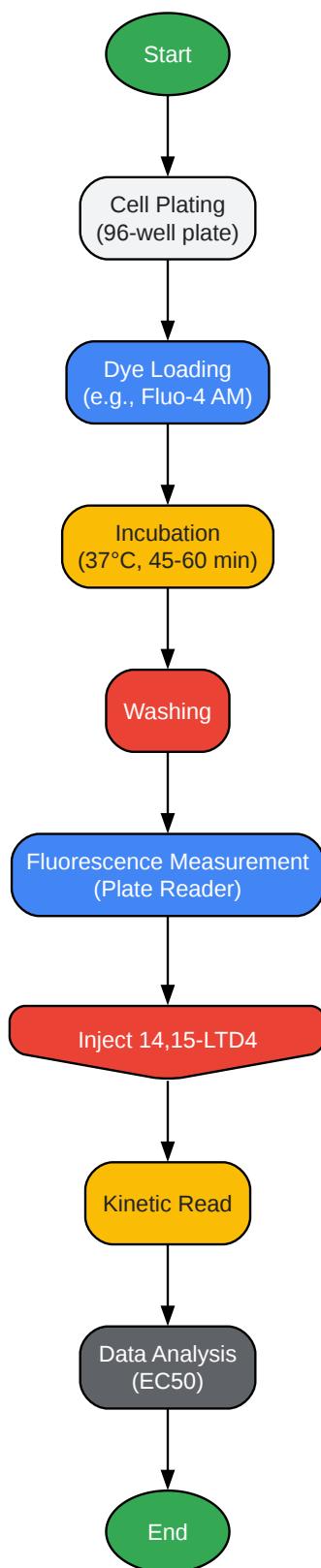
Table 2: Representative EC₅₀ Values for Leukotriene D4 (LTD4)-Induced Calcium Mobilization

Cell Type	Assay Conditions	EC ₅₀ (nM)	Maximum [Ca ²⁺]i Increase	Reference
Ehrlich ascites tumor cells	Ca ²⁺ -containing medium	10	260 ± 14 nM	

Signaling Pathways

The binding of cysteinyl leukotrienes like LTD4 to their G-protein coupled receptors (GPCRs), primarily the CysLT₁ receptor, initiates a cascade of intracellular signaling events. It is hypothesized that 14,15-LTD4 activates a similar pathway.





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- 2. Identification and target-size analysis of the leukotriene D4 receptor in the human THP-1 cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
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